

A Technical Guide to the Natural Abundance and Isotopic Mass of Titanium-47

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Compound of Interest

Compound Name: Titanium-47

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This technical guide provides a comprehensive overview of the natural abundance and isotopic mass of **Titanium-47** (^{47}Ti). It is intended for researchers, scientists, and professionals in drug development who require precise data and a thorough understanding of the methodologies used to determine these fundamental properties. This document presents quantitative data in a clear, tabular format, details the sophisticated experimental protocols employed for isotopic analysis, and includes a workflow diagram for a key analytical technique.

Quantitative Isotopic Data for Titanium

Titanium is composed of five stable isotopes. The natural abundance and isotopic mass of each are crucial for various scientific applications, from geochemistry to materials science. The data for **Titanium-47**, along with its fellow stable isotopes, are summarized below.

Isotope	Isotopic Mass (Da)	Natural Abundance (atom %)	Nuclear Spin (I)	Magnetic Moment ($\mu/\mu\text{N}$)
^{46}Ti	45.9526294 (14)	8.25 (3)	0	0
^{47}Ti	46.9517640 (11)	7.44 (2)	5/2	-0.78848
^{48}Ti	47.9479473 (11)	73.72 (3)	0	0
^{49}Ti	48.9478711 (11)	5.41 (2)	7/2	-1.10417
^{50}Ti	49.9447921 (12)	5.18 (2)	0	0

Table 1: Isotopic properties of naturally occurring Titanium isotopes. The data presented includes the isotopic mass in daltons (Da), the natural abundance as an atom percentage, the nuclear spin, and the nuclear magnetic moment.

Experimental Determination of Isotopic Abundance and Mass

The precise and accurate determination of the isotopic abundance and mass of elements like titanium relies on sophisticated mass spectrometry techniques. The two primary methods employed for this purpose are Thermal Ionization Mass Spectrometry (TIMS) and Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS).

Thermal Ionization Mass Spectrometry (TIMS)

TIMS is a highly sensitive method renowned for its high precision in measuring isotope ratios. [\[1\]\[2\]](#)

Methodology:

- **Sample Preparation:** A chemically purified liquid sample is deposited onto a metal filament, typically made of tantalum, tungsten, platinum, or rhenium. [\[1\]](#)
- **Solvent Evaporation:** The filament is gently heated to evaporate the solvent, leaving the purified sample residue.
- **Thermal Ionization:** The filament's temperature is significantly increased, causing the sample atoms to ionize through the thermal ionization effect, where an electron is removed, resulting in singly charged positive ions. [\[1\]](#)
- **Ion Acceleration and Focusing:** The generated ions are accelerated by an electrical potential gradient and focused into a fine beam by a series of electrostatic lenses. [\[1\]](#)
- **Mass Analysis:** The ion beam passes through a strong magnetic field within a magnetic sector mass analyzer. The magnetic field deflects the ions according to their mass-to-charge ratio (m/z). [\[1\]](#)

- **Detection:** The separated ion beams, corresponding to different isotopes, are directed into a detector system, which can be a single collector or a multi-collector array.[3] The most common detectors are Faraday cups, Daly detectors, and electron multipliers.[1] The ion impacts are converted into a voltage signal.
- **Isotope Ratio Calculation:** The isotopic ratio is determined by comparing the voltages generated by the different isotope beams.[1]

Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS)

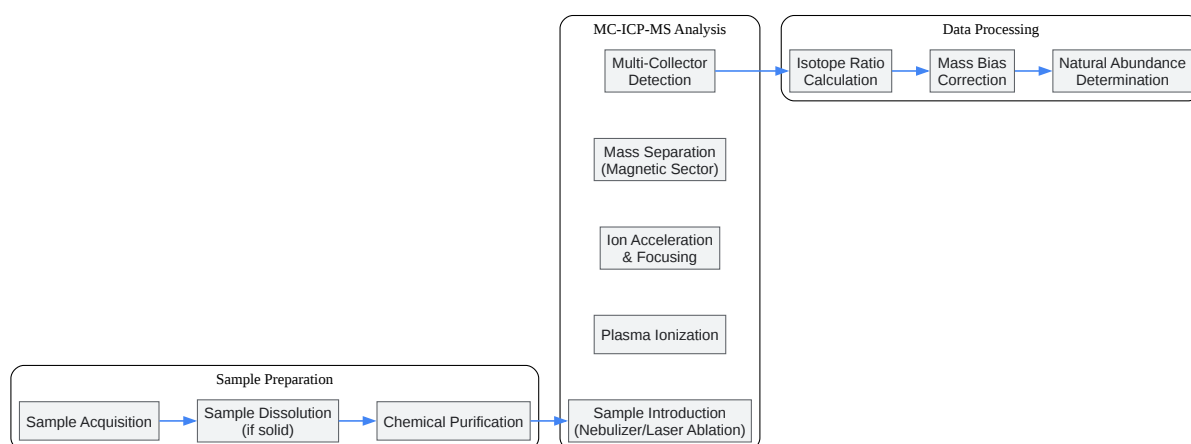
MC-ICP-MS is a powerful technique that combines the efficient ionization capabilities of an inductively coupled plasma source with the high-precision ratio-measuring ability of a multi-collector mass spectrometer.[4][5] It is particularly advantageous for analyzing a wide range of elements, including those with high ionization potentials that are challenging for TIMS.[4]

Methodology:

- **Sample Introduction:** The sample, typically in a liquid form, is introduced into the instrument. Laser ablation systems can also be coupled with MC-ICP-MS for the in-situ analysis of solid materials.[4]
- **Ionization:** The sample is passed through an inductively coupled plasma, which is a high-temperature argon plasma. This process strips electrons from the sample atoms, creating positively charged ions.[4]
- **Ion Acceleration and Focusing:** The ions are then accelerated by an electrical potential and focused into a beam.[4]
- **Mass Analysis:** The ion beam is directed into a magnetic sector analyzer, where it is separated based on the mass-to-charge ratio of the constituent ions.
- **Detection:** A multi-collector system, consisting of multiple detectors, simultaneously measures the ion beams of the different isotopes.
- **Data Acquisition and Processing:** The signals from the detectors are processed to yield high-precision isotope ratios. For ultra-precise measurements of titanium stable isotopes, a

double-spike method can be used to correct for instrumental mass bias.[6]

The following diagram illustrates the general workflow for determining the isotopic abundance of **Titanium-47** using MC-ICP-MS.



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Caption: Workflow for Isotopic Analysis using MC-ICP-MS.

It is important to note that for high-precision work, such as that required for geological or cosmological studies, laboratories often use a reference material with a known isotopic composition to calibrate the measurements and ensure accuracy.[6] The choice between TIMS

and MC-ICP-MS often depends on the specific element being analyzed, the required precision, and the sample matrix.

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